

# Technical Support Center: Flow Assurance for Tetradecane Pipeline Experiments

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## Compound of Interest

Compound Name: Tetradecane

Cat. No.: B157292

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **tetradecane** in pipeline flow experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **tetradecane** and why is it relevant in flow assurance studies?

A1: **Tetradecane** (C<sub>14</sub>H<sub>30</sub>) is a straight-chain alkane with 14 carbon atoms.<sup>[1]</sup> It is a component of kerosene and gas oil fractions of crude oil.<sup>[2]</sup> In laboratory settings, it is often used as a model compound to study the behavior of waxy crude oils because its properties, particularly its tendency to solidify at lower temperatures, are representative of the paraffin waxes that can cause blockages in pipelines.<sup>[3]</sup>

Q2: What are the primary flow assurance issues associated with **tetradecane**?

A2: The main flow assurance challenges with **tetradecane** in pipelines are:

- **Wax Deposition:** As the temperature in a pipeline drops, **tetradecane** can precipitate from the fluid and deposit on the cold pipe walls, leading to restricted flow and potentially complete blockage.<sup>[4]</sup>
- **Emulsion Formation:** **Tetradecane** is insoluble in water and can form stable water-in-oil or oil-in-water emulsions, which can significantly increase the viscosity of the fluid and lead to

increased pumping pressure requirements.[2][5]

- Hydrate Formation: While less common as a primary issue with pure **tetradecane**, in the presence of water and light hydrocarbon gases at high pressure and low temperature, gas hydrates can form. **Tetradecane** can be used as a phase change material to study hydrate formation for gas storage applications.[6][7]

Q3: At what temperature does **tetradecane** start to solidify?

A3: The melting point of pure **tetradecane** is approximately 5.5 °C (41.9 °F).[2] However, in a mixture with other hydrocarbons, the temperature at which wax crystals begin to form, known as the Wax Appearance Temperature (WAT) or cloud point, can be different and depends on the composition of the mixture.[3]

Q4: Is **tetradecane** soluble in water?

A4: No, **tetradecane** is insoluble in water due to its nonpolar nature.[1][2] It is, however, soluble in many organic solvents like hexane, octane, and benzene.[1]

## Troubleshooting Guides

### Issue 1: Unexpectedly high pressure drop in the experimental pipeline.

Q: We are observing a much higher pressure drop than anticipated in our pipeline experiment with **tetradecane**. What could be the cause and how can we troubleshoot it?

A: An unexpectedly high pressure drop is a common indicator of a flow restriction. The most likely causes in a **tetradecane** system are wax deposition or the formation of a high-viscosity emulsion.

Troubleshooting Steps:

- Check Temperature Profile: Verify the temperature along the length of your pipeline. A significant drop in temperature, especially below the Wax Appearance Temperature (WAT) of your fluid, is a strong indicator of potential wax deposition.[4]

- Visual Inspection (if possible): If your experimental setup has a transparent section, visually inspect for any solid deposits on the pipe wall or cloudiness in the fluid.
- Sample Analysis: Carefully extract a sample of the fluid from the pipeline.
  - For Wax: Cool the sample further and observe if solid crystals form. You can perform a cloud point test (see Experimental Protocols) to determine the WAT.
  - For Emulsions: Examine the sample under a microscope to check for the presence of dispersed droplets. A stable emulsion will appear opaque and homogenous.
- Viscosity Measurement: Measure the viscosity of the fluid sample. A significant increase in viscosity compared to pure **tetradecane** at the same temperature could indicate the formation of an emulsion.

## Issue 2: Complete blockage of the pipeline.

Q: Our experimental pipeline is completely blocked. How can we diagnose the cause and remediate it?

A: A complete blockage is a severe flow assurance problem, likely caused by extensive wax deposition.

Troubleshooting and Remediation:

- Confirm Blockage Location: If possible, use pressure sensors along the pipeline to identify the section with the highest pressure differential, which will indicate the location of the plug.
- Remediation Strategies:
  - Thermal Methods: Gently increase the temperature of the blocked section of the pipeline to melt the wax deposit.<sup>[8]</sup> This is often the most effective method for wax plugs.
  - Chemical Methods: If thermal methods are not feasible, consider using a solvent to dissolve the wax. Toluene or xylene are effective solvents for paraffin waxes.<sup>[8]</sup> Introduce the solvent into the blocked section and allow time for it to dissolve the plug.

- Mechanical Methods: In industrial settings, mechanical "pigs" are used to scrape the wax from the pipe walls.[9] In a laboratory setting, this may involve disassembling the pipeline to manually remove the blockage.

### Issue 3: Formation of a stable emulsion.

Q: We have a stable emulsion of **tetradecane** and water that is difficult to break. What are our options?

A: Breaking a stable emulsion involves destabilizing the interface between the oil and water droplets.

Troubleshooting and Destabilization:

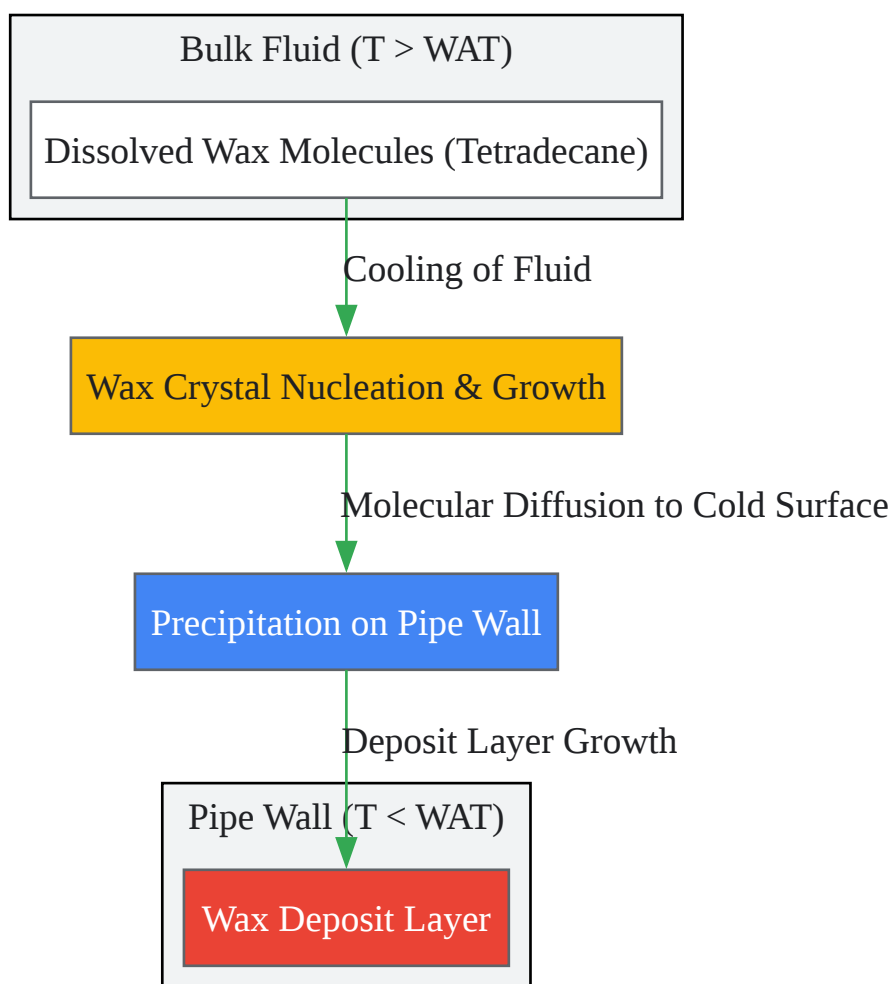
- Chemical Demulsifiers: These are surfactants that act at the oil-water interface to promote coalescence of the dispersed droplets. The selection of an appropriate demulsifier depends on the type of emulsion (oil-in-water or water-in-oil) and the properties of the fluid.
- Thermal Treatment: Heating the emulsion can reduce the viscosity of the continuous phase and increase the kinetic energy of the droplets, promoting coalescence.
- Centrifugation: Applying a strong centrifugal force can accelerate the separation of the two phases by enhancing the effect of their density difference.

## Data Presentation

Table 1: Physical Properties of n-**Tetradecane**

Property	Value	Reference
Chemical Formula	C <sub>14</sub> H <sub>30</sub>	<a href="#">[10]</a>
Molar Mass	198.39 g/mol	<a href="#">[11]</a>
Melting Point	5.5 °C (lit.)	<a href="#">[2]</a>
Boiling Point	252-254 °C (lit.)	<a href="#">[2]</a>
Density	0.762 g/mL at 20 °C (lit.)	<a href="#">[2]</a>
Viscosity	2.13 mPa·s at 25 °C	<a href="#">[11]</a>
Water Solubility	Insoluble (<0.0001 g/L)	<a href="#">[1]</a> <a href="#">[2]</a>
log Kow (Octanol-Water Partition Coefficient)	7.20	<a href="#">[11]</a>

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